

handling precautions for 2-Methoxypyridine-3-boronic acid hydrate

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Compound of Interest

Compound Name: 2-Methoxypyridine-3-boronic acid hydrate

Cat. No.: B582384

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An In-depth Technical Guide to Handling **2-Methoxypyridine-3-boronic acid hydrate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive handling, storage, and emergency procedures for **2-Methoxypyridine-3-boronic acid hydrate** (CAS No: 163105-90-6). Adherence to these protocols is critical for ensuring laboratory safety and maintaining the integrity of the compound.

Hazard Identification and Classification

2-Methoxypyridine-3-boronic acid hydrate is classified as hazardous.^[1] All personnel must be fully aware of its potential risks before handling.

GHS Hazard Statements:

- Harmful if swallowed.^[1]
- Causes skin irritation.^[2]
- Causes serious eye irritation.^[2]
- May cause respiratory irritation.^[2]

Precautionary Statements: Users should avoid breathing dust, wash skin thoroughly after handling, and wear appropriate personal protective equipment.[3] Store the compound in a locked-up, well-ventilated place.[1][4]

Exposure Controls and Personal Protection

A multi-layered approach to safety, incorporating engineering controls, administrative controls, and personal protective equipment (PPE), is mandatory.

Engineering Controls

- Ventilation: All handling of this compound, especially weighing and transfers that may generate dust, must be conducted in a certified chemical fume hood.[3][5]
- Safety Equipment: Eyewash stations and safety showers must be readily accessible and in close proximity to the workstation.[1][5]

Personal Protective Equipment (PPE)

A comprehensive suite of PPE is required to prevent exposure.[6]

PPE Category	Specification	Rationale
Eye & Face Protection	Chemical safety goggles meeting ANSI Z87 or EN166 standards.[1][7] A full-face shield is recommended when there is a risk of splashing.[5]	Protects eyes from dust particles and splashes, which can cause serious irritation.[5]
Hand Protection	Chemically resistant gloves (e.g., Nitrile rubber).[5][6]	Prevents skin contact and potential irritation. Gloves must be inspected before use and changed immediately if contaminated.[6]
Body Protection	A fully buttoned, flame-resistant laboratory coat.[6]	Protects skin from accidental spills and contact.[5]
Respiratory Protection	For tasks generating dust or aerosols, a NIOSH-approved respirator (e.g., N95 dust mask) is required.[6][7]	Minimizes the risk of inhaling dust particles and subsequent respiratory tract irritation.[5][6]

Safe Handling and Storage Protocols

Handling

- Avoid all personal contact, including the inhalation of dust or vapors.[5][7]
- Minimize dust generation and accumulation during handling.[7]
- Use non-sparking tools for transfers.[4]
- Wash hands thoroughly with soap and water after handling, before breaks, and at the end of the workday.[1][5]
- Do not eat, drink, or smoke in laboratory areas where this chemical is handled.[5]

Storage

Proper storage is crucial for maintaining the compound's stability and preventing hazardous situations.

- Temperature: Store in a cool place. The recommended storage temperature is 2 - 8 °C.[3]
- Container: Keep the container tightly closed in a dry and well-ventilated place.[1][3]
- Atmosphere: This compound is hygroscopic. Store under an inert atmosphere, such as nitrogen.[3]
- Incompatibilities: Store away from strong oxidizing agents and strong acids.[1][3]

Experimental Protocols

Protocol for Weighing and Dispensing

- Preparation: Ensure the chemical fume hood is operational. Decontaminate the work surface and the analytical balance.
- Don PPE: Put on all required PPE as specified in Table 1.
- Transfer: Place a suitable weighing vessel on the balance. Carefully use a spatula to transfer the solid **2-Methoxypyridine-3-boronic acid hydrate** from its storage container to the weighing vessel. Avoid generating dust.[6]
- Closure: Once the desired amount is weighed, securely close the primary storage container.
- Cleanup: Clean the spatula and the work surface within the fume hood. Dispose of any contaminated wipes as hazardous waste.
- Doff PPE: Remove PPE in the correct order to prevent cross-contamination. Wash hands thoroughly.

Protocol for Small Spill Response

- Evacuate: Alert personnel in the immediate area and evacuate non-essential personnel.
- Ventilate: Ensure the area is well-ventilated, preferably within a fume hood.[5]

- Contain: Wearing appropriate PPE, cover the spill with an inert absorbent material like sand or vermiculite.[\[5\]](#)
- Collect: Carefully sweep or scoop up the material, avoiding dust formation, and place it into a suitable, labeled, and sealed container for hazardous waste.
- Decontaminate: Clean the spill area thoroughly.
- Disposal: Dispose of the waste container and any contaminated materials according to institutional and local regulations.[\[5\]](#)

First Aid and Emergency Measures

Exposure Route	First Aid Procedure
Inhalation	Remove the victim to fresh air. If not breathing, give artificial respiration. Seek medical attention. [1] [7]
Skin Contact	Immediately wash off with soap and plenty of water for at least 15 minutes while removing contaminated clothing. Seek medical attention if irritation occurs. [1] [7]
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, including under the eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention. [1] [7]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and drink 2-4 cupfuls of milk or water. Seek immediate medical attention.

Fire-Fighting Measures:

- Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[\[3\]](#)

- Hazards: Thermal decomposition can produce toxic fumes, including carbon oxides, nitrogen oxides (NOx), and boron oxides.[1][2][3]
- Protection: Firefighters should wear full protective gear and a self-contained breathing apparatus (SCBA).

Stability and Disposal

Stability and Reactivity

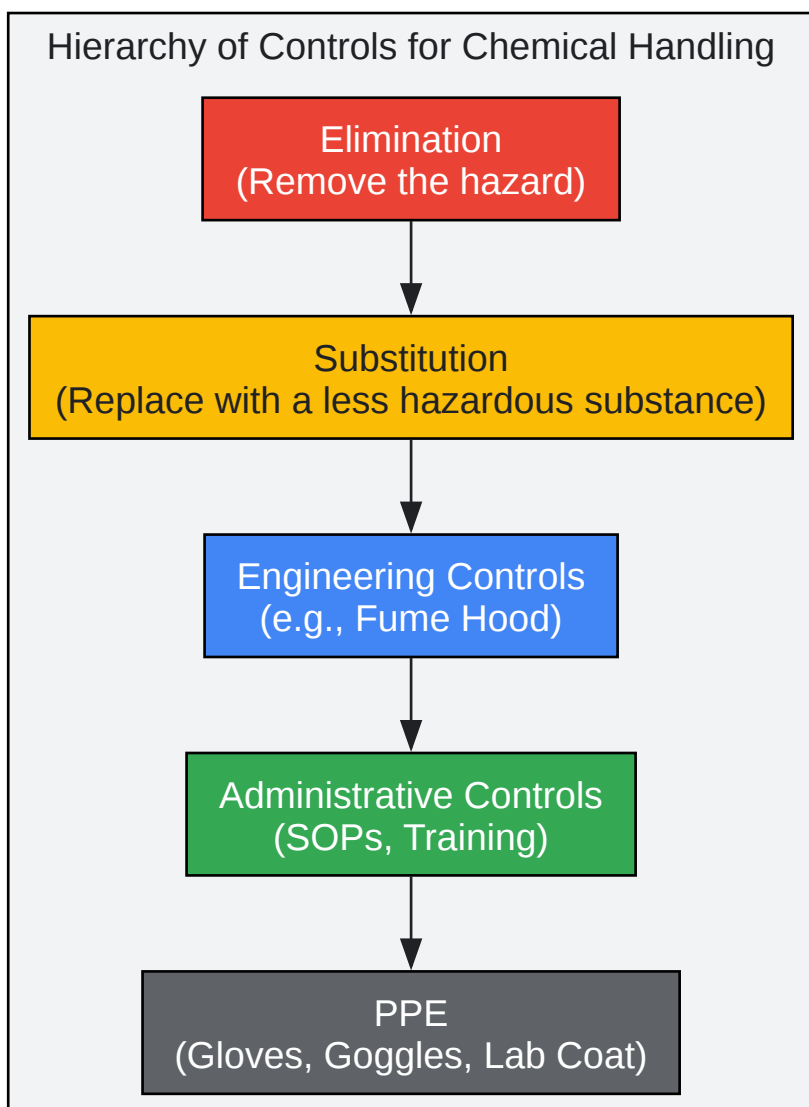
- Stability: The compound is stable under recommended storage conditions.[1][3]
- Incompatible Materials: Avoid contact with strong oxidizing agents and strong acids.[1][2]
- Hazardous Decomposition: Under fire conditions, hazardous decomposition products can form, including carbon oxides, nitrogen oxides, and borane/boron oxides.[3]

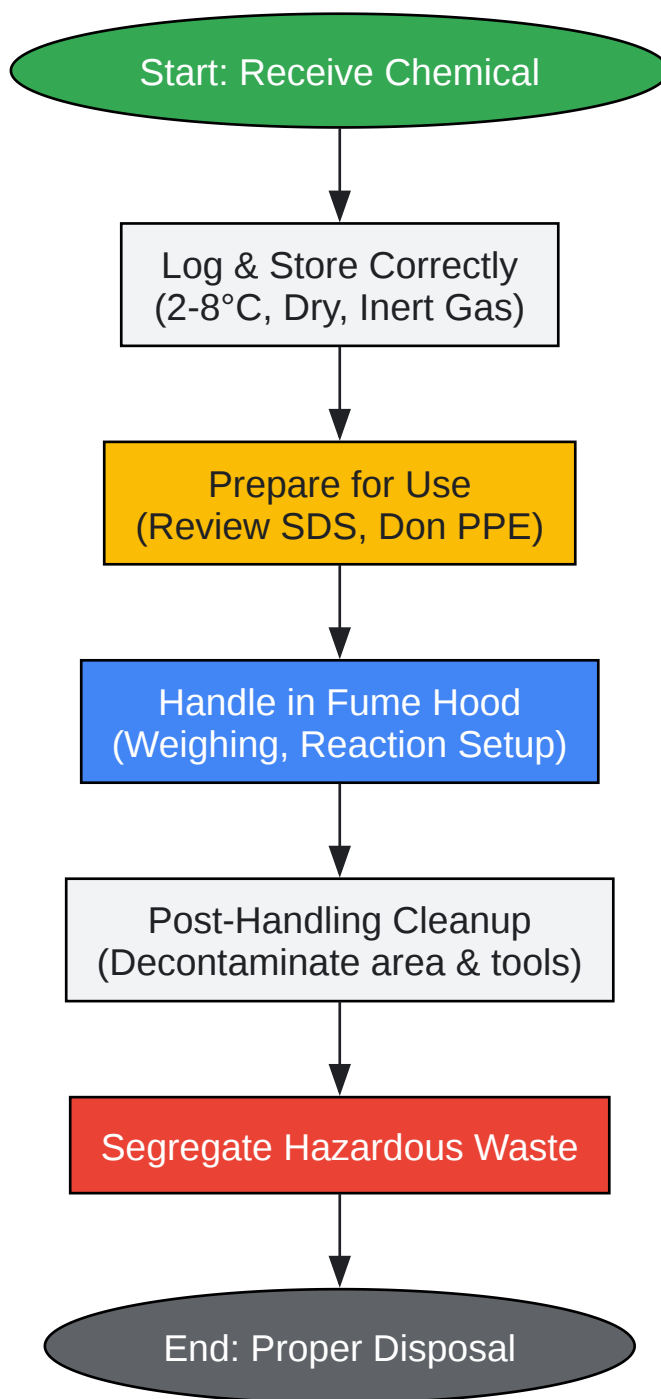
Disposal Considerations

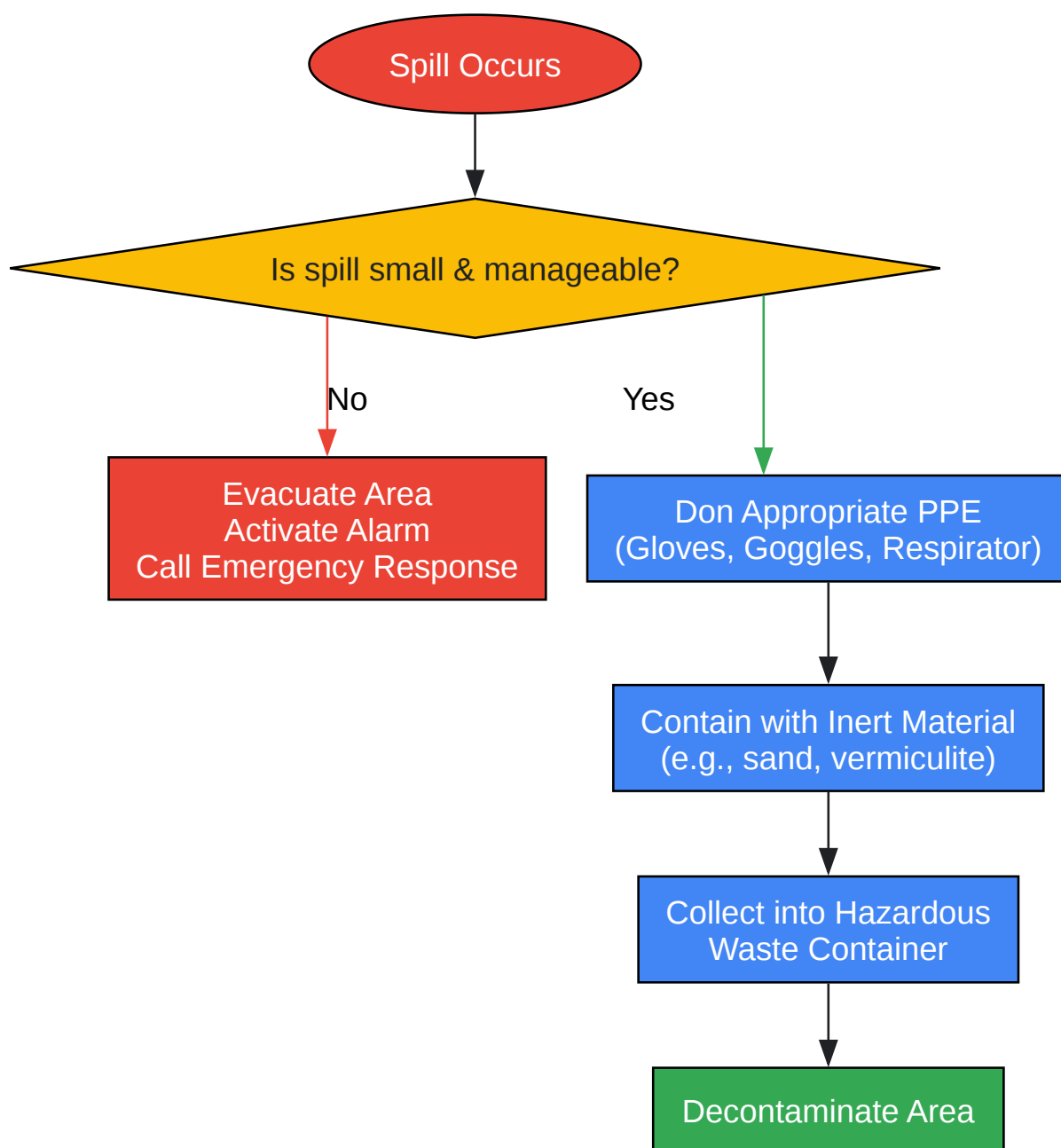
All waste, including the chemical itself, contaminated materials, and empty containers, must be treated as hazardous waste.[5] Disposal must be carried out by a licensed disposal company in strict accordance with federal, state, and local regulations.[1][5] Do not pour waste down the drain.[5]

Visual Workflow and Safety Diagrams

The following diagrams illustrate key safety workflows and hierarchies for handling **2-Methoxypyridine-3-boronic acid hydrate**.







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